

Physical appearance of 7-Bromo-4-oxo-4H-chromene-3-carbaldehyde

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Compound of Interest

Compound Name: 7-Bromo-4-oxo-4H-chromene-3-carbaldehyde

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A Technical Guide to 7-Bromo-4-oxo-4H-chromene-3-carbaldehyde

This technical guide provides a comprehensive overview of the physical and chemical characteristics of **7-Bromo-4-oxo-4H-chromene-3-carbaldehyde**, tailored for researchers, scientists, and professionals in drug development. The document outlines the compound's known physical and spectroscopic properties, a detailed synthesis protocol, and crystallographic data.

Physicochemical Properties

While specific details regarding the physical appearance, such as color, and precise melting and boiling points are not extensively documented in publicly available literature, the compound is known to be a solid that can be precipitated and crystallized.[1] A Safety Data Sheet indicates that the substance can form dust, suggesting it is a solid at room temperature. The following tables summarize the available quantitative data for **7-Bromo-4-oxo-4H-chromene-3-carbaldehyde**.

General and Spectroscopic Data

Property	Value	Reference
Chemical Formula	C ₁₀ H ₅ BrO ₃	[2][3]
Molecular Weight	253.05 g/mol	[2][3]
¹ H NMR (400 MHz, CDCl ₃) δ (ppm)	7.48 (d, 1H, J = 8.8 Hz), 7.57 (s, 1H), 8.24 (d, 1H, J = 8.8 Hz), 8.52 (s, 1H), 10.37 (s, 1H)	[2]
DART-MS (m/z)	Calculated for [C ₁₀ H ₅ BrO ₃ + H ⁺]: 252.950, Found: 252.981	[1]

Crystallographic Data

The crystal structure of **7-Bromo-4-oxo-4H-chromene-3-carbaldehyde** has been determined by X-ray diffraction.[2][3] The compound crystallizes in a monoclinic system.

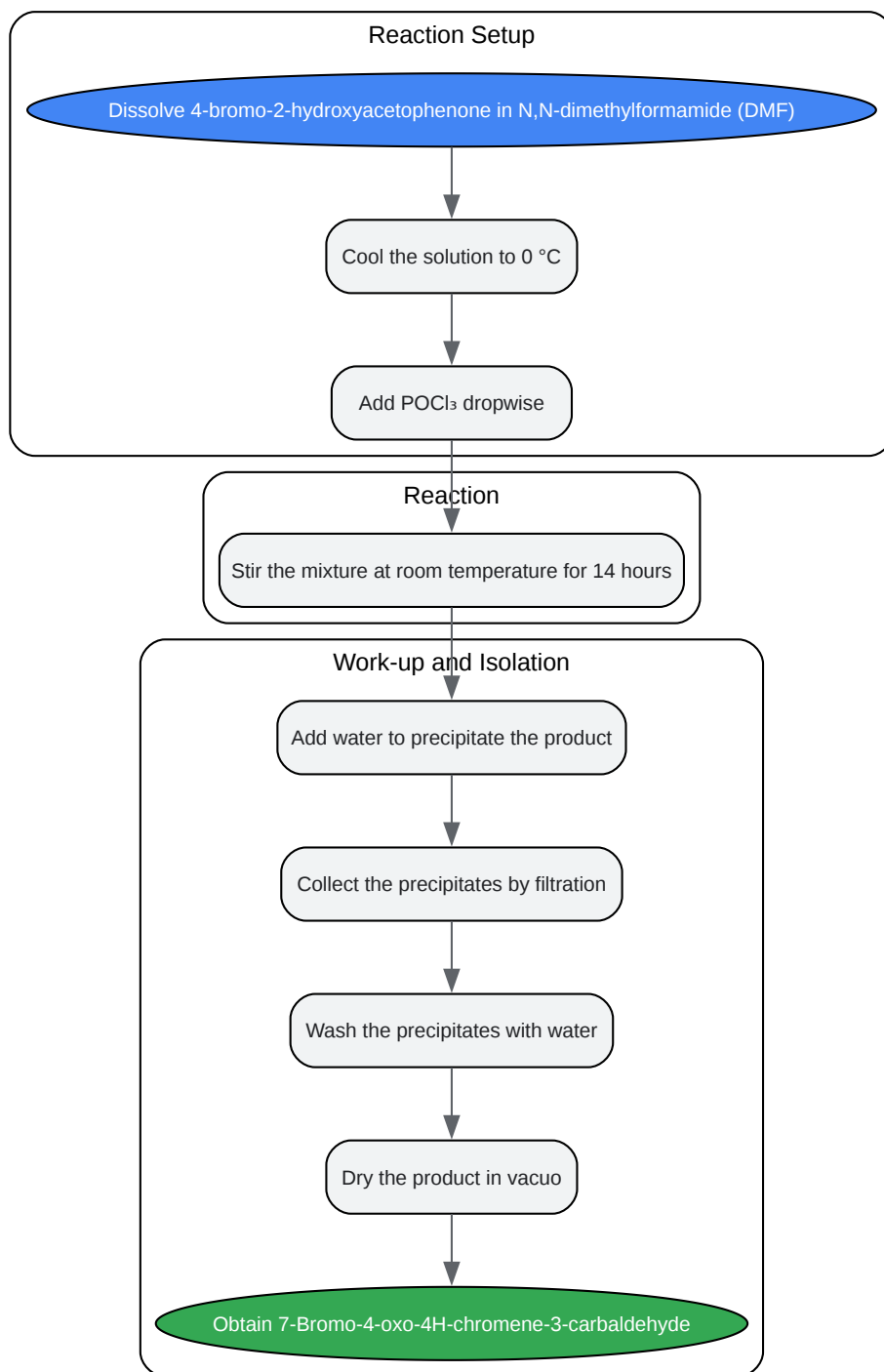
Parameter	Value	Reference
Crystal System	Monoclinic	[2][3]
Space Group	P2 ₁ /c	[3]
Unit Cell Dimensions	a = 3.8580 (18) Å, b = 6.054 (4) Å, c = 37.268 (13) Å, β = 90.39 (4)°	[2][3]
Volume (V)	870.4 (8) Å ³	[2][3]
Z	4	[2][3]
Density (calculated)	1.931 Mg m ⁻³	[3]

Synthesis Protocol

The synthesis of **7-Bromo-4-oxo-4H-chromene-3-carbaldehyde** can be achieved through the Vilsmeier-Haack reaction, starting from 4-bromo-2-hydroxyacetophenone.[2]

Experimental Workflow

Synthesis of 7-Bromo-4-oxo-4H-chromene-3-carbaldehyde

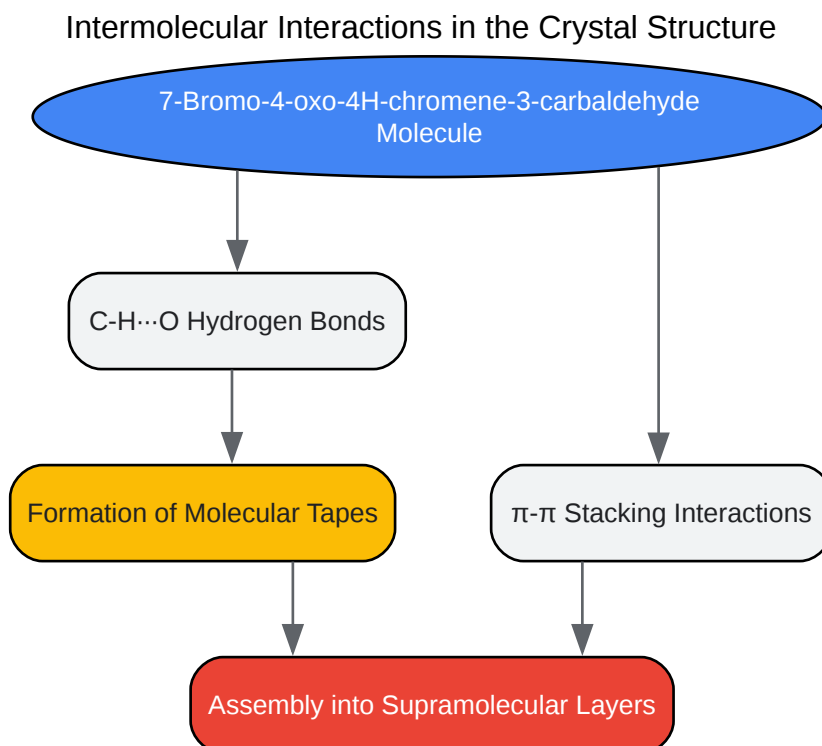
[Click to download full resolution via product page](#)*Synthesis Workflow Diagram*

Detailed Methodology

- **Reaction Setup:** A solution of 4-bromo-2-hydroxyacetophenone (4.7 mmol) in 15 ml of N,N-dimethylformamide (DMF) is prepared in a suitable reaction vessel.[\[2\]](#)
- **Reagent Addition:** The solution is cooled to 0 °C in an ice bath. To this cooled solution, phosphorus oxychloride (POCl₃, 11.6 mmol) is added dropwise.[\[2\]](#)
- **Reaction:** The reaction mixture is then allowed to warm to room temperature and is stirred for 14 hours.[\[2\]](#)
- **Work-up:** After the reaction is complete, 50 ml of water is added to the mixture, which causes the product to precipitate out of the solution.[\[2\]](#)
- **Isolation:** The resulting precipitates are collected by filtration, washed with water, and then dried under vacuum to yield **7-Bromo-4-oxo-4H-chromene-3-carbaldehyde**. The reported yield for this protocol is 84%.[\[2\]](#)

Logical Relationships in Crystal Packing

The crystal structure of **7-Bromo-4-oxo-4H-chromene-3-carbaldehyde** exhibits specific intermolecular interactions that dictate its packing in the solid state. These interactions are crucial for understanding the supramolecular chemistry of this compound.



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Crystal Packing Interactions Diagram

In the crystalline state, molecules of **7-Bromo-4-oxo-4H-chromene-3-carbaldehyde** are linked through C—H...O hydrogen bonds, forming tapes.[2] These tapes are further assembled into supramolecular layers by stacking interactions between the pyran rings of adjacent molecules.[2]

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References

- 1. researchgate.net [researchgate.net]
- 2. Crystal structure of 7-bromo-4-oxo-4H-chromene-3-carbaldehyde - PMC [pmc.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
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